

TCS 401 stability and storage conditions

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Compound of Interest

Compound Name: TCS 401

Cat. No.: B611262

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TCS 401 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the stability, storage, and handling of **TCS 401**, a selective inhibitor of protein tyrosine phosphatase 1B (PTP1B).

Frequently Asked Questions (FAQs)

1. What is **TCS 401** and what is its primary mechanism of action?

TCS 401 is a selective inhibitor of protein tyrosine phosphatase 1B (PTP1B).^{[1][2][3][4]} PTP1B is a key negative regulator in the insulin signaling pathway. By inhibiting PTP1B, **TCS 401** enhances insulin sensitivity, making it a valuable tool for research in diabetes, obesity, and related metabolic disorders.^{[1][5][6]}

2. What are the recommended storage conditions for **TCS 401** powder?

There are slight variations in recommendations from different suppliers. To ensure maximum stability, it is best to desiccate at room temperature or store at 2-8°C for short-term storage, and for long-term storage, -20°C is recommended.^[3]

3. How should I prepare and store **TCS 401** solutions?

TCS 401 is soluble in DMSO and 100mM NaOH.^{[2][4]} It is recommended to prepare stock solutions and aliquot them to avoid repeated freeze-thaw cycles.^[3] For storage of stock solutions, the following conditions are advised:

- -20°C for up to 1 month.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- -80°C for up to 6 months.[\[2\]](#)[\[7\]](#)

Some sources state that solutions are unstable and should be prepared fresh, so it is crucial to handle reconstituted solutions with care and use them within the recommended timeframe.

4. What are the common experimental challenges with **TCS 401** and how can I troubleshoot them?

Issue	Possible Cause	Troubleshooting Steps
Low or no inhibitory activity	Improper storage of TCS 401 powder or stock solutions.	Ensure TCS 401 has been stored according to the recommended conditions. Prepare fresh stock solutions if degradation is suspected.
Incorrect concentration of TCS 401 used.	Verify calculations and perform a dose-response experiment to determine the optimal concentration for your specific assay.	
Inactive enzyme.	Use a fresh batch of PTP1B and verify its activity with a known substrate and/or inhibitor.	
Inconsistent results between experiments	Variability in experimental conditions.	Standardize all experimental parameters, including incubation times, temperatures, and cell densities.
Freeze-thaw cycles of stock solutions.	Aliquot stock solutions upon preparation to minimize freeze-thaw cycles.	
Poor solubility in aqueous buffers	Hydrophobic nature of the compound.	Prepare a high-concentration stock solution in an appropriate organic solvent (e.g., DMSO) and then dilute it in your aqueous experimental buffer. Ensure the final concentration of the organic solvent is compatible with your assay and does not exceed a level that affects cell viability or

enzyme activity (typically
<0.5%).

Quantitative Data Summary

Chemical and Physical Properties

Property	Value
Molecular Weight	306.72 g/mol
Formula	C ₁₀ H ₁₀ N ₂ O ₅ S·HCl
CAS Number	243966-09-8
Purity	≥95% to ≥98% (supplier dependent)

Inhibitory Potency (K_i values)

Phosphatase	K _i (μM)
PTP1B	0.29
CD45 D1D2	59
PTPβ	560
PTPε D1	1100
SHP-1	> 2000
PTPα D1	> 2000
LAR D1D2	> 2000

Experimental Protocols

Preparation of TCS 401 Stock Solution

- Weighing: Accurately weigh the desired amount of **TCS 401** powder in a sterile microcentrifuge tube.

- Dissolving: Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Solubilization: Vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication may be required.[\[4\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[7\]](#)

In Vitro PTP1B Inhibition Assay (using pNPP)

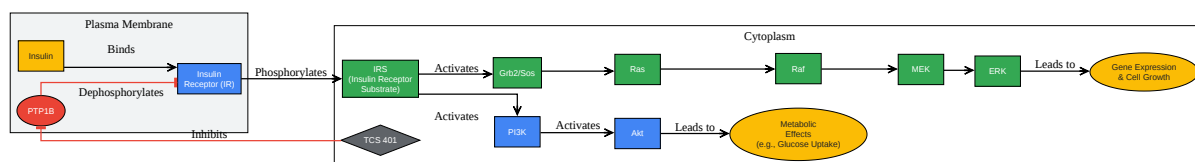
This protocol is a general guideline based on commonly used methods.[\[8\]](#)

- Prepare Assay Buffer: A typical buffer consists of 25 mM Tris-HCl (pH 7.5), 1 mM EDTA, 1 mM DTT, and 2 mM β -mercaptoethanol.
- Prepare Reagents:
 - PTP1B Enzyme: Dilute recombinant human PTP1B to the desired final concentration (e.g., 1 μ g/mL) in the assay buffer.
 - Substrate: Prepare a solution of p-nitrophenyl phosphate (pNPP) in the assay buffer (e.g., 4 mM).
 - **TCS 401** Dilutions: Prepare a serial dilution of **TCS 401** from your stock solution in the assay buffer to achieve a range of final concentrations for testing.
- Assay Procedure (96-well plate format): a. Add 20 μ L of the PTP1B enzyme solution to each well. b. Add 10 μ L of the **TCS 401** dilution (or vehicle control) to the respective wells. c. Incubate for 10 minutes at 37°C to allow the inhibitor to bind to the enzyme. d. Initiate the reaction by adding 40 μ L of the pNPP substrate solution to each well.
- Data Acquisition: Measure the absorbance at 405 nm at regular intervals (e.g., every minute) for 30 minutes using a microplate reader to monitor the formation of p-nitrophenol.
- Data Analysis: Calculate the rate of reaction for each concentration of **TCS 401**. Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor

concentration.

Visualizations

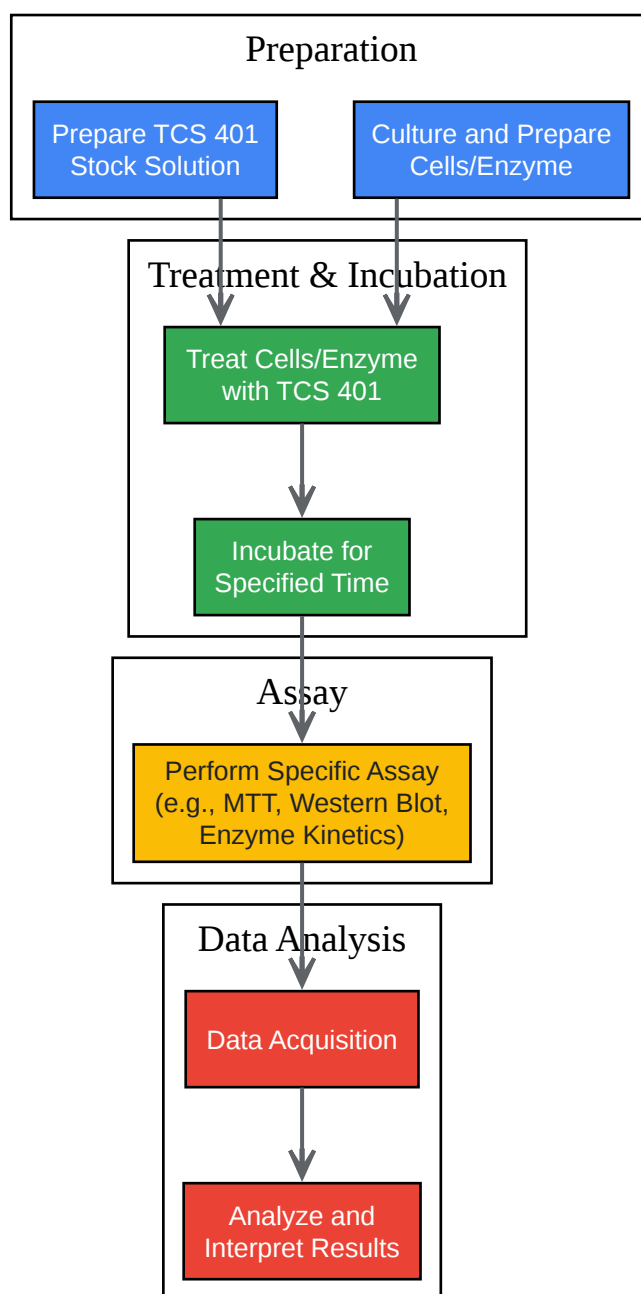
Signaling Pathway



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Caption: PTP1B's role in negative regulation of insulin signaling.

Experimental Workflow



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Caption: General experimental workflow for using **TCS 401**.

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